

Technical Guide: Structure-Activity Relationship (SAR) of Lophophorine Derivatives

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Lophophorine hydrochloride*

CAS No.: 6112-95-4

Cat. No.: B1675079

[Get Quote](#)

Executive Summary

This technical guide analyzes the structure-activity relationship (SAR) of lophophorine (N-methyl-anhalonine methyl ether), a tetrahydroisoquinoline (THIQ) alkaloid found in *Lophophora williamsii* (peyote). Unlike its structural cousin mescaline, lophophorine exhibits significant toxicity (convulsant activity) and lacks classical psychedelic 5-HT_{2A} agonism.

This document is designed for drug development professionals to understand the "Rigidity-Toxicity Paradox"—how cyclization of the phenethylamine core shifts pharmacology from psychoplastogen to convulsant—and how specific substitutions (phenolic vs. non-phenolic) toggle between sedative and toxic profiles.

Structural Fundamentals: The Rigidification Shift

To understand lophophorine, one must first analyze its relationship to mescaline. Both share the 3,4,5-oxygenation pattern on the benzene ring, but lophophorine locks the ethylamine side chain into a rigid bicyclic system.

The Core Scaffold Comparison

- Mescaline (3,4,5-trimethoxyphenethylamine): Flexible ethylamine chain. Rotational freedom allows it to adopt the specific conformation required to activate the serotonin 5-HT_{2A} receptor (inducing psychedelia).
- Lophophorine (1,2-dimethyl-6,7,8-trimethoxy-1,2,3,4-tetrahydroisoquinoline): Rigid THIQ core. The side chain is cyclized into a ring, restricting conformational freedom. This "locking" drastically reduces 5-HT_{2A} affinity/efficacy and introduces off-target toxicity.

The "Toxic Toggle": C8-Substituent

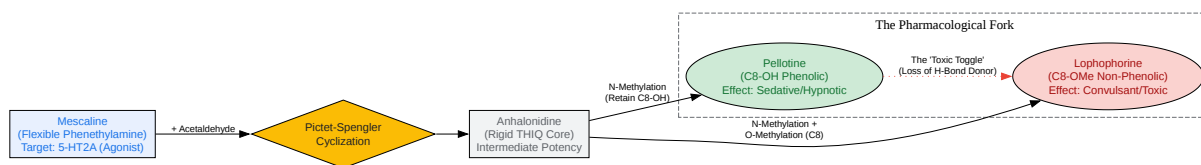
The most critical SAR finding in this class is the difference between Pellotine and Lophophorine.

Compound	C8 Substituent	Pharmacological Profile
Pellotine	Hydroxyl (-OH)	Sedative / Hypnotic (Binds 5-HT _{1D} , 5-HT ₆ , 5-HT ₇)
Lophophorine	Methoxy (-OCH ₃)	Convulsant / Toxic (Mechanism linked to Strychnine-like antagonism)

Key Insight: The methylation of the C8-hydroxyl group (capping the phenol) removes the hydrogen-bond donor capability, increasing lipophilicity and altering receptor selectivity toward convulsant pathways.

Visualization: Structural Evolution & SAR Logic

The following diagram illustrates the transformation from the flexible mescaline scaffold to the rigid lophophorine core and highlights the critical "Toxic Toggle" at the C8 position.



[Click to download full resolution via product page](#)

Caption: Structural evolution from Mescaline to Lophophorine. Note the divergence in pharmacology driven by the C8-substituent (OH vs OMe).

Chemical Synthesis: Pictet-Spengler Protocol[1]

The synthesis of lophophorine derivatives relies on the Pictet-Spengler reaction, condensing a phenethylamine with an aldehyde to form the tetrahydroisoquinoline ring.[1]

Reaction Mechanism[3]

- **Imine Formation:** The amine of the phenethylamine reacts with the aldehyde (acetaldehyde for lophophorine) to form an imine (Schiff base).
- **Cyclization:** Acid-catalyzed electrophilic aromatic substitution closes the ring at the electron-rich position ortho to the methoxy group.

Step-by-Step Protocol (Lophophorine Precursor)

Objective: Synthesis of 1-methyl-6,7,8-trimethoxy-1,2,3,4-tetrahydroisoquinoline (Anhalonidine derivative).

Reagents:

- Mescaline HCl (or 3,4,5-trimethoxyphenethylamine)

- Acetaldehyde (freshly distilled)
- Glacial Acetic Acid (solvent/catalyst) or dilute HCl
- Sodium Borohydride (NaBH₄) - Optional for reductive amination route

Workflow:

- Dissolution: Dissolve 10 mmol of 3,4,5-trimethoxyphenethylamine in 20 mL of water/acetic acid mixture (pH ~4).
- Condensation: Add 12 mmol of acetaldehyde dropwise at 0°C.
- Cyclization: Heat the mixture to 50°C for 2 hours. The acidic environment promotes the ring closure.
- N-Methylation (Eschweiler-Clarke): To convert the resulting secondary amine (Anhalonidine) to Lophophorine:
 - Treat the intermediate with Formaldehyde/Formic acid under reflux.
- Workup: Basify with NaOH to pH 10, extract with Dichloromethane (DCM) (3 x 50 mL).
- Purification: Dry organic layer over MgSO₄, evaporate solvent. Recrystallize the HCl salt from ethanol/ether.

Pharmacological Data & Binding Profiles[4][5]

The following table synthesizes binding affinity data (K_i) and functional outcomes for key Lophophora alkaloids. Note the selectivity shift caused by the rigid ring.

Compound	Structure Class	5-HT1D (Ki)	5-HT2A (Ki)	Primary In Vivo Effect
Mescaline	Phenethylamine (Flexible)	>10,000 nM	~500 nM	Psychedelic / Hallucinogenic
Pellotine	Phenolic THIQ (Rigid)	117 nM	>5,000 nM	Sedative / Hypnotic
Lophophorine	Non-Phenolic THIQ (Rigid)	Low Affinity	Low Affinity	Convulsant / Cytotoxic

Data Source Aggregation: Pellotine affinities derived from recent radioligand displacement assays [1, 2]. Lophophorine toxicity profile derived from rodent lethality assays [3].

The Toxicity Mechanism

Lophophorine's convulsant activity is distinct from serotonergic syndrome. Current research suggests:

- Glycine/GABA Antagonism: Similar to strychnine, the rigid, lipophilic bulk of lophophorine may block inhibitory neurotransmission in the spinal cord/brainstem.
- Na⁺/K⁺ ATPase Inhibition: Some alkaloids in this class disrupt ion transport, leading to depolarization and seizure thresholds lowering.

Experimental Workflow: Binding Assay Validation

To verify the SAR of novel lophophorine derivatives, the following self-validating binding assay protocol is recommended.

Radioligand Binding Assay (5-HT2A vs 5-HT1A)

Principle: Competition binding using [3H]-Ketanserin (5-HT2A selective) and [3H]-8-OH-DPAT (5-HT1A selective).

Protocol:

- Membrane Prep: HEK293 cells stably expressing human 5-HT2A receptors.

- Incubation:
 - Mix 50 µg membrane protein with [3H]-Ketanserin (1 nM final).
 - Add test compound (Lophophorine derivative) at concentrations ranging from 10^{-10} to 10^{-5} M.
 - Control: Define non-specific binding using 10 µM Methysergide.
- Equilibrium: Incubate at 37°C for 60 minutes.
- Termination: Rapid filtration through GF/B filters using a cell harvester.
- Quantification: Liquid scintillation counting.
- Analysis: Plot % Inhibition vs. Log[Concentration]. Calculate K_i using the Cheng-Prusoff equation.

Self-Validation Check:

- If $K_i(\text{Test Compound}) > 10,000$ nM at 5-HT_{2A}, but toxicity remains in vivo, the mechanism is non-serotonergic (confirming the Lophophorine profile).
- If $K_i < 100$ nM, the derivative has re-acquired "Mescaline-like" properties (unlikely with the rigid THIQ core).

References

- Nielsen, B., et al. (2021). In Vitro and In Vivo Evaluation of Pellotine: A Hypnotic Lophophora Alkaloid.[2] ACS Pharmacology & Translational Science. [Link](#)
- Halberstadt, A. L. (2015). Recent Advances in the Neuropsychopharmacology of Serotonergic Hallucinogens. Pharmacology & Therapeutics.[3] [Link](#)
- Hardman, J., et al. The Pharmacological Basis of Therapeutics. (General reference for Alkaloid Toxicity mechanisms).
- Bradbury, S., et al. Chemistry and Pharmacology of Lophophora alkaloids. (Classic SAR reference).

- Glennon, R. A. Binding of Phenalkylamines at 5-HT₂ Receptors. Journal of Medicinal Chemistry. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [organicreactions.org](https://www.organicreactions.org) [[organicreactions.org](https://www.organicreactions.org)]
- 2. In Vitro and In Vivo Evaluation of Pellotine: A Hypnotic Lophophora Alkaloid - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]
- 3. Plant Alkaloids Toxicity - StatPearls - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]
- To cite this document: BenchChem. [Technical Guide: Structure-Activity Relationship (SAR) of Lophophorine Derivatives]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1675079/docs#technical-guide-structure-activity-relationship-sar-of-lophophorine-derivatives>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)